

SNAP-5114: A Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: **SNAP 5114**

Cat. No.: **B1229028**

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Introduction

(S)-SNAP-5114 is a selective inhibitor of the GABA transporters GAT-3 and GAT-2, playing a crucial role in modulating GABAergic neurotransmission.^[1] By blocking the reuptake of GABA, SNAP-5114 effectively increases the concentration of this primary inhibitory neurotransmitter in the synaptic cleft and extrasynaptic space. This activity makes it a valuable tool for studying the physiological and pathological roles of GAT-3 and GAT-2, particularly in the context of neurological disorders such as epilepsy.^{[2][3]} This document provides comprehensive information on sourcing SNAP-5114, its chemical and biological properties, and detailed protocols for its use in experimental settings.

Supplier and Purchasing Information

SNAP-5114 is available from several reputable suppliers of research chemicals. Researchers should always refer to the supplier's certificate of analysis for lot-specific data.

Supplier	Product Name	CAS Number	Purity	Notes
Tocris Bioscience	(S)-SNAP 5114	157604-55-2	≥98% (HPLC)	---
Sigma-Aldrich	(S)-SNAP-5114, ≥98% (HPLC), solid	157604-55-2	≥98% (HPLC)	---
Santa Cruz Biotechnology	(S)-SNAP 5114	157604-55-2	≥98%	For Research Use Only.
MedchemExpress	(S)-SNAP5114	157604-55-2	98.09%	---
MedKoo	(S)-SNAP 5114	157604-55-2	---	Research use only, not for human or veterinary use.
R&D Systems	(S)-SNAP 5114	---	---	---

Chemical and Physical Properties

A summary of the key chemical and physical properties of SNAP-5114 is provided below.

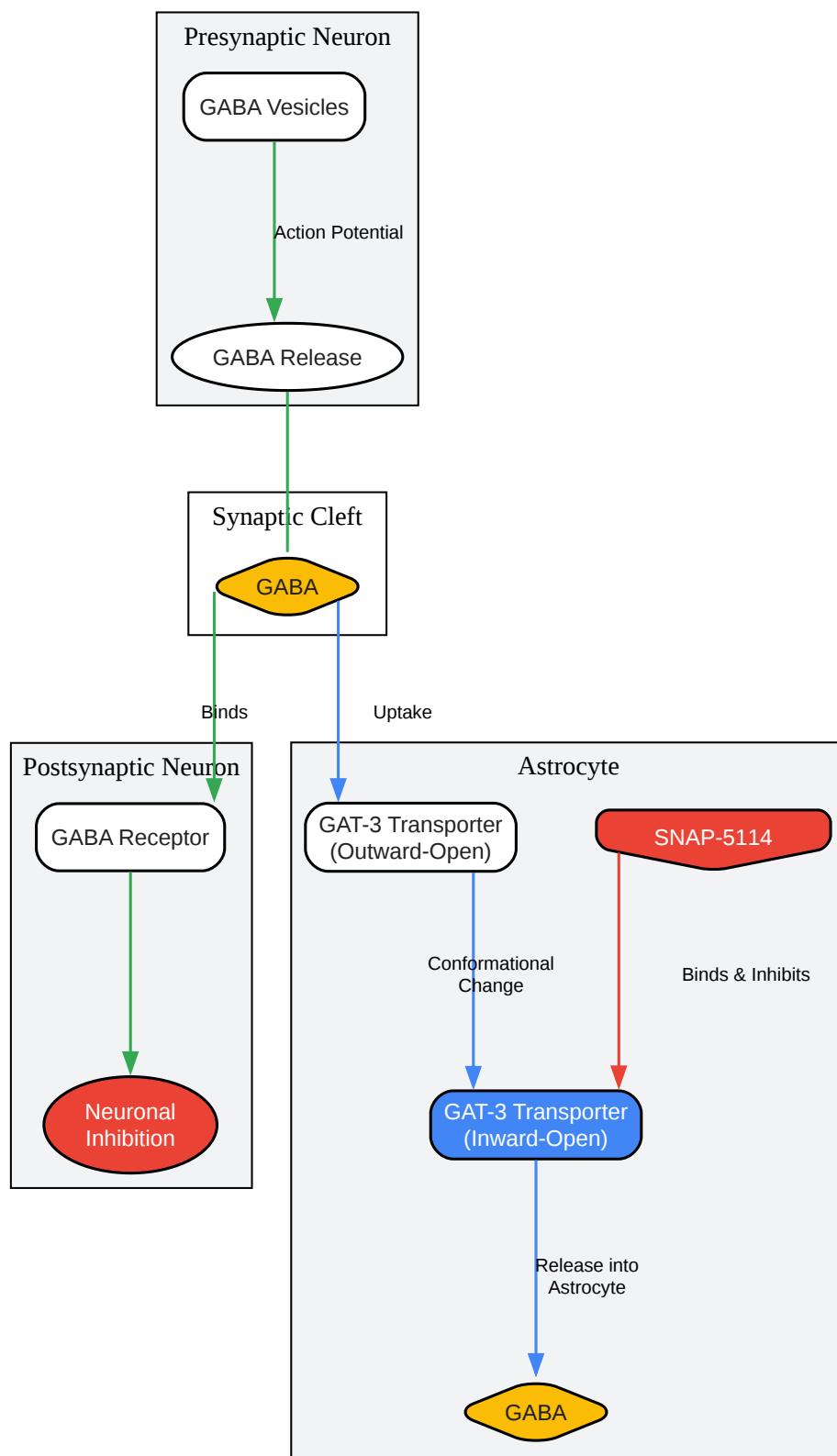
Property	Value
Molecular Weight	505.61 g/mol [1]
Molecular Formula	C30H35NO6 [1]
Appearance	White solid
Storage	Store at -20°C [1]
Solubility	Preparation of a 10 mM stock solution may require sonication. [1] For in vivo studies, it can be dissolved in sterile isotonic saline with 10% DMSO. [4] A clear solution of 5 mg/mL can be achieved in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, which may require ultrasonication. [5]
Alternate Name	(S)-1-[2-[Tris(4-methoxyphenyl)methoxy]ethyl]-3-piperidinecarboxylic acid [6]

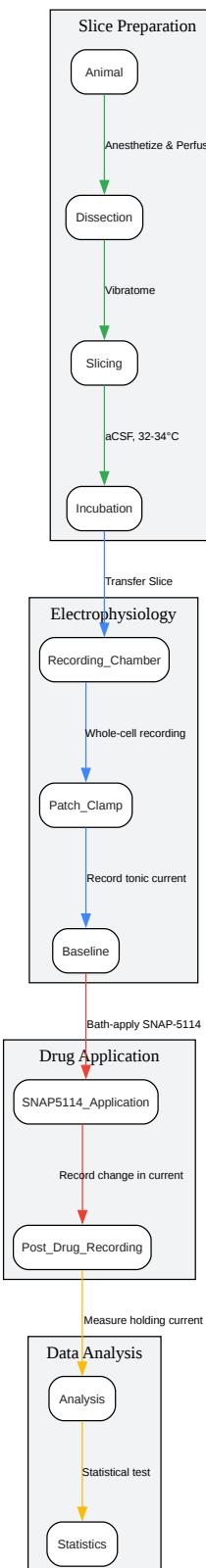
Biological Activity and Mechanism of Action

SNAP-5114 is a potent and selective inhibitor of the GABA transporters GAT-3 and GAT-2.

Target	IC50	Species
hGAT-3	5 µM	Human [1] [7]
rGAT-2	21 µM	Rat [1] [7]
hGAT-1	388 µM	Human [1]

The primary mechanism of action for SNAP-5114 is the noncompetitive inhibition of GAT-3.[\[8\]](#) It binds to the orthosteric substrate-binding pocket of GAT-3 when the transporter is in its inward-open conformation.[\[8\]](#)[\[9\]](#) This binding event, along with a chloride ion, effectively locks the transporter in this state, preventing the reuptake of GABA from the synaptic cleft and extrasynaptic space into astrocytes.[\[8\]](#)[\[10\]](#) This leads to an increase in ambient GABA levels, which can enhance tonic inhibitory currents and exert anticonvulsant effects.[\[1\]](#)



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